

# How to interpret an Octanal-d16 certificate of analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Octanal-d16

Cat. No.: B588414

[Get Quote](#)

## An In-Depth Technical Guide to Interpreting an **Octanal-d16** Certificate of Analysis

For researchers, scientists, and professionals in drug development, a Certificate of Analysis (CoA) for a deuterated compound like **Octanal-d16** is a critical document that guarantees the identity, purity, and quality of the material. Understanding the nuances of a CoA is paramount for ensuring the accuracy and reproducibility of experimental results. This guide provides a detailed walkthrough of a typical **Octanal-d16** CoA, explaining each section and the significance of the analytical data presented.

## Understanding the Certificate of Analysis

A Certificate of Analysis is a formal document issued by the manufacturer that confirms a specific batch of a product meets its predetermined specifications. For a deuterated compound such as **Octanal-d16**, the CoA provides essential data on its chemical purity and, crucially, its isotopic enrichment.

## Key Sections of an Octanal-d16 CoA

An **Octanal-d16** CoA is typically divided into several key sections, each providing specific information about the product. Below is a breakdown of these sections with an interpretation of the data you would expect to find.

### Product Identification

This section provides fundamental information to identify the product.

Parameter	Example Data	Interpretation
Product Name	Octanal-d16	The common name of the compound, indicating it is an octane-based aldehyde with 16 deuterium atoms.
Catalog Number	RCLST202732	A unique identifier assigned by the manufacturer for tracking and ordering purposes. <a href="#">[1]</a>
CAS Number	1219794-66-7	The Chemical Abstracts Service registry number, a unique identifier for this specific chemical substance. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>8</sub> D <sub>16</sub> O	Indicates the elemental composition, with 'D' representing deuterium. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	144.31 g/mol	The mass of one mole of the compound, calculated using the atomic weights of the constituent isotopes. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Lot Number	XXXX-YYYY	A unique batch identifier that ensures traceability of the product's manufacturing history and quality control data.

## Physical and Chemical Properties

This section details the physical characteristics and storage recommendations for the compound.

Parameter	Example Data	Interpretation
Appearance	Colorless to pale yellow liquid	A visual description of the product.
Solubility	Soluble in most organic solvents	Provides guidance on appropriate solvents for preparing solutions.[2]
Storage Conditions	Store at 2-8°C, protect from light	Recommended conditions to maintain the stability and integrity of the compound.[1][2]

## Analytical Data

This is the core of the CoA, presenting the results of quality control testing. For deuterated compounds, this section is critical for confirming isotopic purity.

Test	Specification	Result	Method
Chemical Purity (by GC-MS)	≥ 98.0%	99.5%	Gas Chromatography-Mass Spectrometry
Isotopic Purity (by GC-MS)	≥ 98 atom % D	99.2 atom % D	Gas Chromatography-Mass Spectrometry
Deuterium Incorporation (by <sup>1</sup> H NMR)	Conforms to structure	Conforms	Proton Nuclear Magnetic Resonance
Structural Confirmation (by <sup>1</sup> H NMR)	Conforms to structure	Conforms	Proton Nuclear Magnetic Resonance

## Experimental Protocols: A Closer Look

To fully interpret the analytical data, it is essential to understand the methodologies behind the tests.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating volatile compounds and identifying them based on their mass-to-charge ratio. For deuterated compounds, it is used to determine both chemical and isotopic purity.

Methodology:

- **Sample Preparation:** A dilute solution of **Octanal-d16** is prepared in a volatile organic solvent (e.g., dichloromethane).
- **Injection:** A small volume of the sample is injected into the gas chromatograph.
- **Separation:** The sample is vaporized and travels through a capillary column. Compounds are separated based on their boiling points and interactions with the column's stationary phase. Deuterated compounds often have slightly shorter retention times than their non-deuterated counterparts.<sup>[9]</sup>
- **Ionization:** As the separated compounds elute from the column, they enter the mass spectrometer and are ionized, typically by electron impact (EI).
- **Mass Analysis:** The resulting ions are separated by their mass-to-charge ratio ( $m/z$ ) and detected.
- **Data Analysis:** The resulting mass spectrum shows the molecular ion peak, which for **Octanal-d16** will be shifted to a higher  $m/z$  compared to unlabeled octanal due to the mass of the deuterium atoms. The relative abundance of ions corresponding to different isotopic compositions is used to calculate the isotopic purity.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of a compound. For deuterated compounds, both proton ( $^1\text{H}$ ) and deuterium ( $^2\text{H}$ ) NMR can be used.

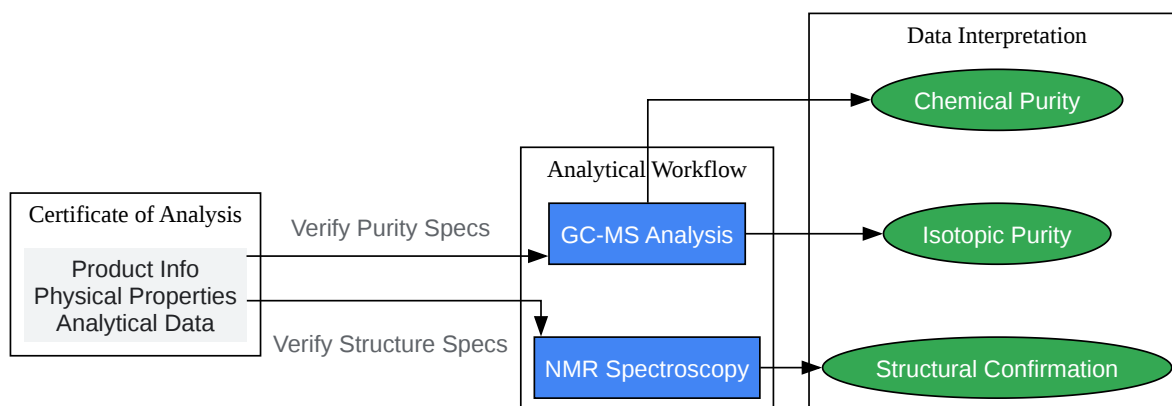
Methodology:

- **Sample Preparation:** A small amount of **Octanal-d16** is dissolved in a deuterated solvent (e.g., chloroform-d) and placed in an NMR tube.

- **Data Acquisition:** The sample is placed in a strong magnetic field and irradiated with radiofrequency pulses. The response of the atomic nuclei is detected.
- **$^1\text{H}$  NMR Analysis:** In the  $^1\text{H}$  NMR spectrum of a highly deuterated compound like **Octanal-d16**, the signals corresponding to protons will be significantly diminished or absent. The absence of proton signals at positions expected for octanal confirms successful deuterium incorporation.
- **$^2\text{H}$  NMR Analysis (Optional but Recommended):** A deuterium NMR spectrum would show signals at the chemical shifts where the deuterium atoms are located, providing direct evidence of the labeling pattern.
- **Structural Confirmation:** The overall pattern of any residual proton signals and the signals in the deuterium spectrum are compared to the expected structure of **Octanal-d16** to confirm its identity and structural integrity.<sup>[10][11]</sup>

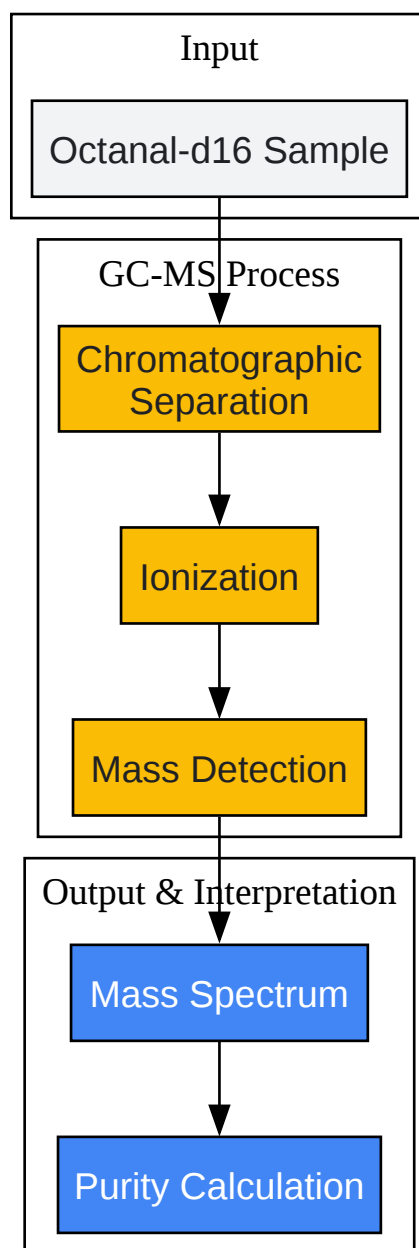
## Visualizing Workflows and Logical Relationships

Diagrams can help clarify the analytical workflow and the logical interpretation of the CoA data.



[Click to download full resolution via product page](#)

Caption: Workflow for interpreting an **Octanal-d16** Certificate of Analysis.



[Click to download full resolution via product page](#)

Caption: Logical flow of GC-MS analysis for **Octanal-d16**.

## Conclusion

Interpreting a Certificate of Analysis for a deuterated standard like **Octanal-d16** requires a foundational understanding of the analytical techniques employed and the data they generate.

By carefully reviewing the product information, physical properties, and, most importantly, the analytical data from techniques like GC-MS and NMR, researchers can confidently assess the quality and suitability of the material for their specific applications. This diligence is fundamental to achieving reliable and reproducible scientific outcomes.

#### Need Custom Synthesis?

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [clinivex.com](http://clinivex.com) [[clinivex.com](http://clinivex.com)]
- 2. [glpbio.com](http://glpbio.com) [[glpbio.com](http://glpbio.com)]
- 3. Octanal-d16 | CAS 1219794-66-7 | LGC Standards [[lgcstandards.com](http://lgcstandards.com)]
- 4. Octanal-d16 | CAS 1219794-66-7 | LGC Standards [[lgcstandards.com](http://lgcstandards.com)]
- 5. Octanal-d16 | CAS 1219794-66-7 | LGC Standards [[lgcstandards.com](http://lgcstandards.com)]
- 6. [scbt.com](http://scbt.com) [[scbt.com](http://scbt.com)]
- 7. [cdnisotopes.com](http://cdnisotopes.com) [[cdnisotopes.com](http://cdnisotopes.com)]
- 8. (~2~H\_16\_)Octanal | C8H16O | CID 71751283 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 9. Underlying Mechanisms of Chromatographic H/D, H/F, cis/trans and Isomerism Effects in GC-MS - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 10. A strategy for evaluation of isotopic enrichment and structural integrity of deuterium labelled compounds by using HR-MS and NMR - Analytical Methods (RSC Publishing) [[pubs.rsc.org](http://pubs.rsc.org)]
- 11. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- To cite this document: BenchChem. [How to interpret an Octanal-d16 certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b588414#how-to-interpret-an-octanal-d16-certificate-of-analysis>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)